

Application Notes and Protocols for N-Nitroso Dalbavancin Analysis

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Compound of Interest

Compound Name: *N-Nitroso Dalbavancin*

Cat. No.: *B15812090*

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Introduction

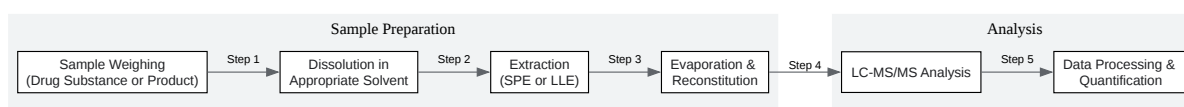
The presence of nitrosamine impurities in pharmaceutical products is a significant safety concern due to their potential carcinogenic effects. **N-Nitroso Dalbavancin** is a potential impurity that can form in Dalbavancin, a lipoglycopeptide antibiotic. Rigorous analytical testing is crucial to quantify and control the levels of this impurity to ensure patient safety.^[1] This document provides detailed application notes and protocols for the sample preparation and analysis of **N-Nitroso Dalbavancin**.

Dalbavancin's complex structure and the trace levels at which **N-Nitroso Dalbavancin** may be present pose analytical challenges.^{[1][2]} The sample preparation techniques outlined below are designed to effectively extract the analyte from the drug substance or drug product matrix, minimize matrix effects, and ensure accurate and reproducible quantification by Liquid Chromatography-Mass Spectrometry (LC-MS/MS).

Analytical Strategy Overview

The recommended analytical approach for the determination of **N-Nitroso Dalbavancin** involves extraction of the analyte from the sample matrix followed by instrumental analysis using a highly sensitive and selective technique such as LC-MS/MS. Given the complexity of the Dalbavancin matrix, a robust sample cleanup is essential. Two primary sample preparation techniques are presented: Solid-Phase Extraction (SPE) and Liquid-Liquid Extraction (LLE).

A general workflow for the analysis is depicted below:



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Caption: General experimental workflow for **N-Nitroso Dalbavancin** analysis.

Experimental Protocols

Protocol 1: Sample Preparation using Solid-Phase Extraction (SPE)

This protocol is recommended for its high recovery and effective removal of matrix interferences.

Materials:

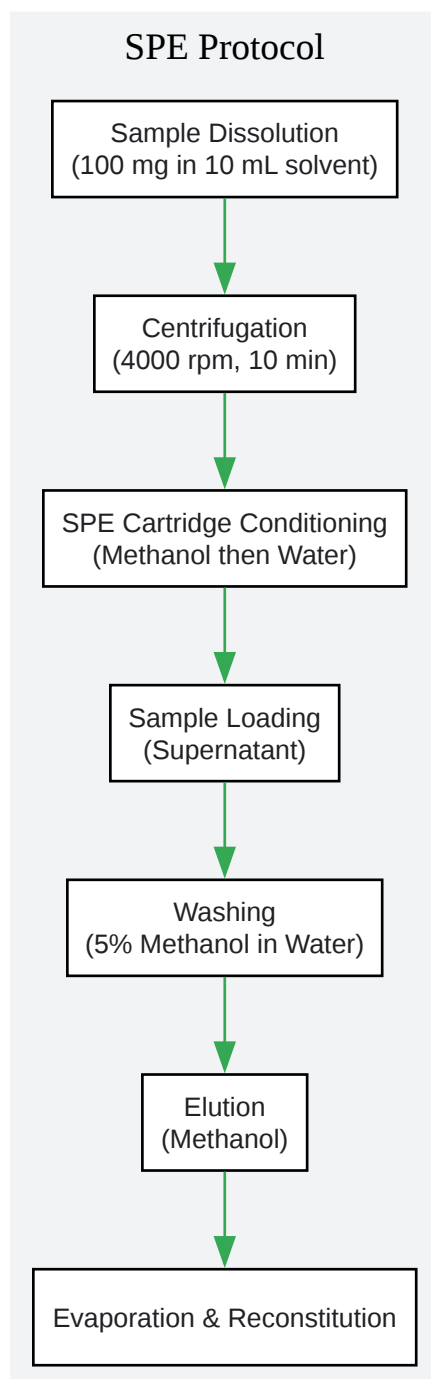
- **N-Nitroso Dalbavancin** Reference Standard^{[3][4][5]}
- Dalbavancin Drug Substance or Drug Product
- SPE Cartridges: Hydrophilic-Lipophilic Balanced (HLB) or appropriate polymeric sorbent
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)

- Water (LC-MS grade)
- Formic Acid (LC-MS grade)
- Ammonium Hydroxide
- Vortex mixer
- Centrifuge
- SPE manifold
- Nitrogen evaporator

Procedure:

- Standard Preparation:
 - Prepare a stock solution of **N-Nitroso Dalbavancin** in methanol at a concentration of 1 mg/mL.
 - Perform serial dilutions with methanol/water (1:1 v/v) to prepare working standards at concentrations ranging from 0.1 ng/mL to 100 ng/mL.
- Sample Preparation:
 - Accurately weigh 100 mg of Dalbavancin drug substance or the equivalent amount of drug product powder into a centrifuge tube.
 - Add 10 mL of water/acetonitrile (95:5 v/v) with 0.1% formic acid.
 - Vortex for 5 minutes to dissolve the sample completely.
 - Centrifuge at 4000 rpm for 10 minutes. The supernatant will be used for SPE.
- Solid-Phase Extraction:
 - Condition the SPE cartridge with 5 mL of methanol followed by 5 mL of water.

- Load the sample supernatant onto the SPE cartridge at a flow rate of approximately 1 mL/min.
- Wash the cartridge with 5 mL of 5% methanol in water to remove polar impurities.
- Dry the cartridge under nitrogen for 5 minutes.
- Elute the **N-Nitroso Dalbavancin** with 5 mL of methanol.
- Evaporation and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 1 mL of the mobile phase used for LC-MS/MS analysis.
 - Vortex briefly and transfer to an autosampler vial for analysis.



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Caption: Solid-Phase Extraction (SPE) workflow.

Protocol 2: Sample Preparation using Liquid-Liquid Extraction (LLE)

This protocol offers a simpler and faster alternative to SPE, though it may be less effective at removing all matrix components. A method for a potential precursor of nitrosamines in Dalbavancin utilizes a strong base and acetonitrile for extraction.[6][7]

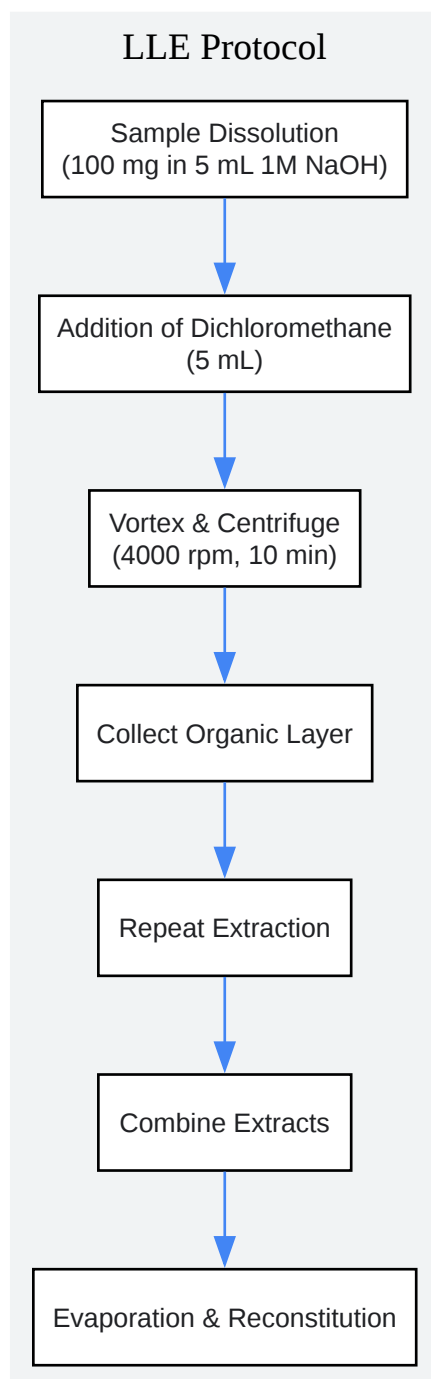
Materials:

- **N-Nitroso Dalbavancin** Reference Standard
- Dalbavancin Drug Substance or Drug Product
- Dichloromethane (DCM) (HPLC grade)
- Sodium Hydroxide solution (1 M)
- Sodium Chloride
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Vortex mixer
- Centrifuge
- Nitrogen evaporator

Procedure:

- Standard Preparation: As described in Protocol 1.
- Sample Preparation:
 - Accurately weigh 100 mg of Dalbavancin drug substance or the equivalent amount of drug product powder into a centrifuge tube.
 - Add 5 mL of 1 M Sodium Hydroxide solution and vortex for 2 minutes.
 - Add 5 mL of Dichloromethane and vortex vigorously for 5 minutes.

- Centrifuge at 4000 rpm for 10 minutes to separate the layers.
- Extraction:
 - Carefully collect the lower organic layer (DCM) using a pipette and transfer it to a clean tube.
 - Repeat the extraction of the aqueous layer with another 5 mL of DCM.
 - Combine the organic extracts.
- Evaporation and Reconstitution:
 - Evaporate the combined organic extract to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 1 mL of the mobile phase for LC-MS/MS analysis.
 - Vortex briefly and transfer to an autosampler vial.



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Caption: Liquid-Liquid Extraction (LLE) workflow.

LC-MS/MS Analysis

A highly sensitive LC-MS/MS system is required for the quantification of **N-Nitroso Dalbavancin** at trace levels.[8][9]

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Tandem Mass Spectrometer (e.g., Triple Quadrupole) with an Electrospray Ionization (ESI) source

Chromatographic Conditions (Example):

- Column: C18 column (e.g., 2.1 x 100 mm, 1.8 µm)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient:
 - 0-1 min: 5% B
 - 1-8 min: 5-95% B
 - 8-10 min: 95% B
 - 10-10.1 min: 95-5% B
 - 10.1-12 min: 5% B
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 µL

Mass Spectrometer Conditions (Example):

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM): Specific precursor and product ion transitions for **N-Nitroso Dalbavancin** need to be determined using a reference standard.
- Source Parameters: Optimize source temperature, gas flows, and voltages for maximum sensitivity.

Data Presentation and Performance

Method validation should be performed to assess linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ). The following table provides expected performance characteristics for a validated method.

Parameter	Expected Value
Linearity (r^2)	> 0.995
Accuracy (Recovery)	80 - 120%
Precision (RSD)	< 15%
LOD	< 1 ng/mL
LOQ	< 3 ng/mL

Conclusion

The selection of the most appropriate sample preparation technique will depend on the specific laboratory setup, sample matrix, and desired sensitivity. Both SPE and LLE methods, when properly optimized and validated, can provide the necessary sample cleanup for the reliable quantification of **N-Nitroso Dalbavancin** in pharmaceutical samples. The use of a sensitive and selective LC-MS/MS method is critical for achieving the low detection limits required by regulatory agencies.

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